Proper Disposal of Tocrifluor 1117: A Step-by-Step Guide

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Compound of Interest

Compound Name:	*Tocrifluor 1117*
CAS No.:	*1186195-59-4*
Cat. No.:	*B611101*

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the disposal of **Tocrifluor 1117**, a fluorescent form of the CB1 receptor antagonist AM 251.

Immediate Safety and Handling Precautions

According to the Safety Data Sheet (SDS) from Tocris Bioscience, Tocrifluor T1117 does not meet the classification criteria for hazardous substances under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008.[1] Consequently, it does not require hazard labeling.[1] However, as with any laboratory chemical, appropriate safety measures should be observed.

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.

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First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration. Seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove any contaminated clothing.[1]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
- Ingestion: Consult a physician and provide them with the product's safety data sheet.

Quantitative Data Summary

While the Safety Data Sheet for **Tocrifluor 1117** does not provide extensive quantitative safety data, the following information has been compiled from the product's technical data sheet.

Property	Value	Source
Molecular Formula	$C_{56}H_{53}Cl_2N_7O_5$	Tocris Bioscience SDS[1]
Molecular Weight	974.97	Tocris Bioscience SDS[1]
CAS Number	1186195-59-4	Tocris Bioscience SDS[1]
Storage Temperature	Store at -20°C	Tocris Bioscience Technical Data Sheet
Solubility in DMSO	9.75 mg/mL (10 mM)	Tocris Bioscience Technical Data Sheet

Step-by-Step Disposal Protocol

As **Tocrifluor 1117** is a derivative of AM 251, and its own SDS lacks specific disposal instructions, it is prudent to follow general best practices for chemical disposal, informed by the more detailed (though still general) guidance for its parent compound.

- Consult Local Regulations: Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) office to ensure compliance with all

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local, state, and federal regulations for chemical waste disposal.

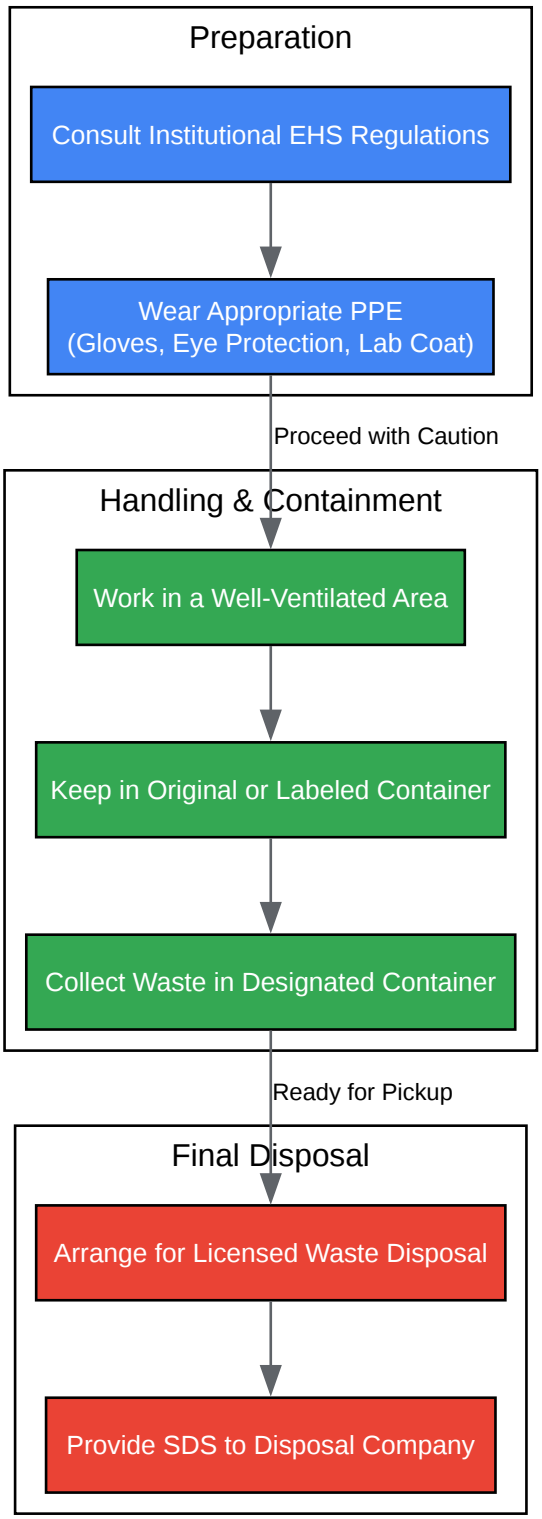
- Prepare for Disposal:
  - Ensure all personnel handling the waste are wearing the appropriate PPE.
  - Work in a well-ventilated area, preferably within a chemical fume hood.
- Containment:
  - Keep **Tocrifluor 1117** in its original, labeled container whenever possible.
  - If transferring to a new container for disposal, ensure it is clearly labeled with the chemical name and any known hazards (though none are officially classified).
- Waste Collection:
  - Collect waste **Tocrifluor 1117**, including any contaminated consumables (e.g., pipette tips, microfuge tubes), in a designated and properly labeled chemical waste container.
  - Do not mix with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Final Disposal:
  - Arrange for pickup and disposal by a licensed chemical waste management company, as coordinated through your institution's EHS office.
  - Provide the disposal company with the Safety Data Sheet for **Tocrifluor 1117**.

Tocrifluor 1117 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Tocrifluor 1117**.

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Tocrifluor 1117 Disposal Workflow



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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
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